

An In-depth Technical Guide to the Structural Isomers of Undecane

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Compound of Interest

Compound Name: 3,4,5-Trimethyloctane

CAS No.: 62016-44-8

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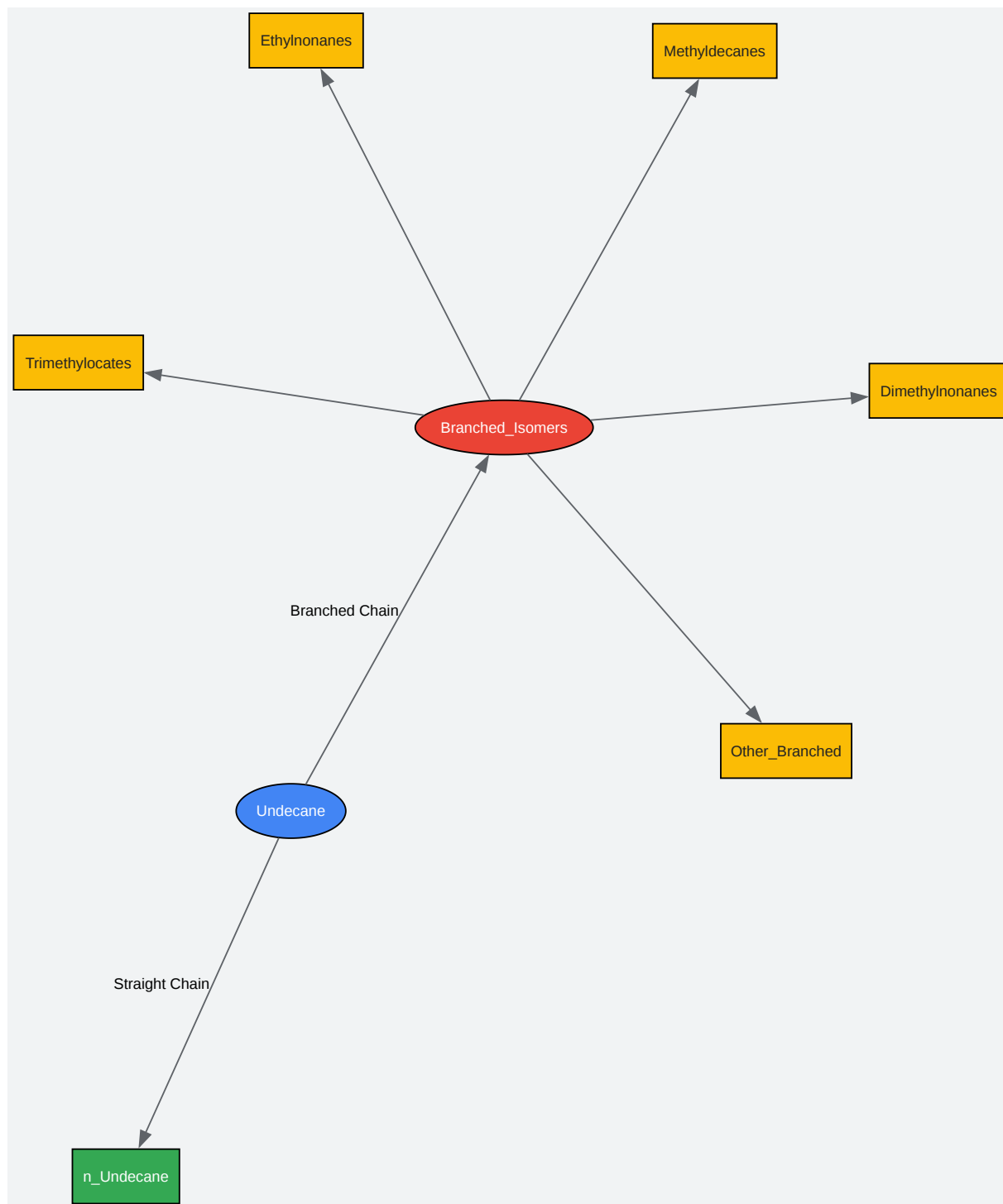
Undecane (C₁₁H₂₄) is an alkane hydrocarbon with 159 structural isomers.^{[1][2][3]} This guide provides a detailed overview of the structural formulas, physicochemical properties, and analytical methodologies related to the isomers of undecane. As components of complex hydrocarbon mixtures and potential scaffolds in medicinal chemistry, a thorough understanding of their properties is essential.

The Structural Diversity of Undecane Isomers

The 159 structural isomers of undecane arise from the various branching patterns possible for an eleven-carbon chain. These isomers can be broadly categorized based on the length of their principal carbon chain and the nature of their alkyl substituents. The primary classes of undecane isomers include the straight-chain n-undecane, various methyldecane, dimethylnonane, ethylnonane, and so on, with increasing degrees of branching leading to a large number of possible structures.

The nature and position of these branches significantly influence the physicochemical properties of the isomers. Generally, increased branching leads to a more compact, spherical molecular shape, which reduces the surface area available for intermolecular van der Waals forces. This typically results in lower boiling points compared to the linear isomer, n-undecane.

[1]



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Caption: Classification of Undecane Isomers.

Physicochemical Properties of Selected Undecane Isomers

The following table summarizes the available physicochemical data for n-undecane and a selection of its branched isomers. It is important to note that experimental data for all 159 isomers are not readily available in the literature.

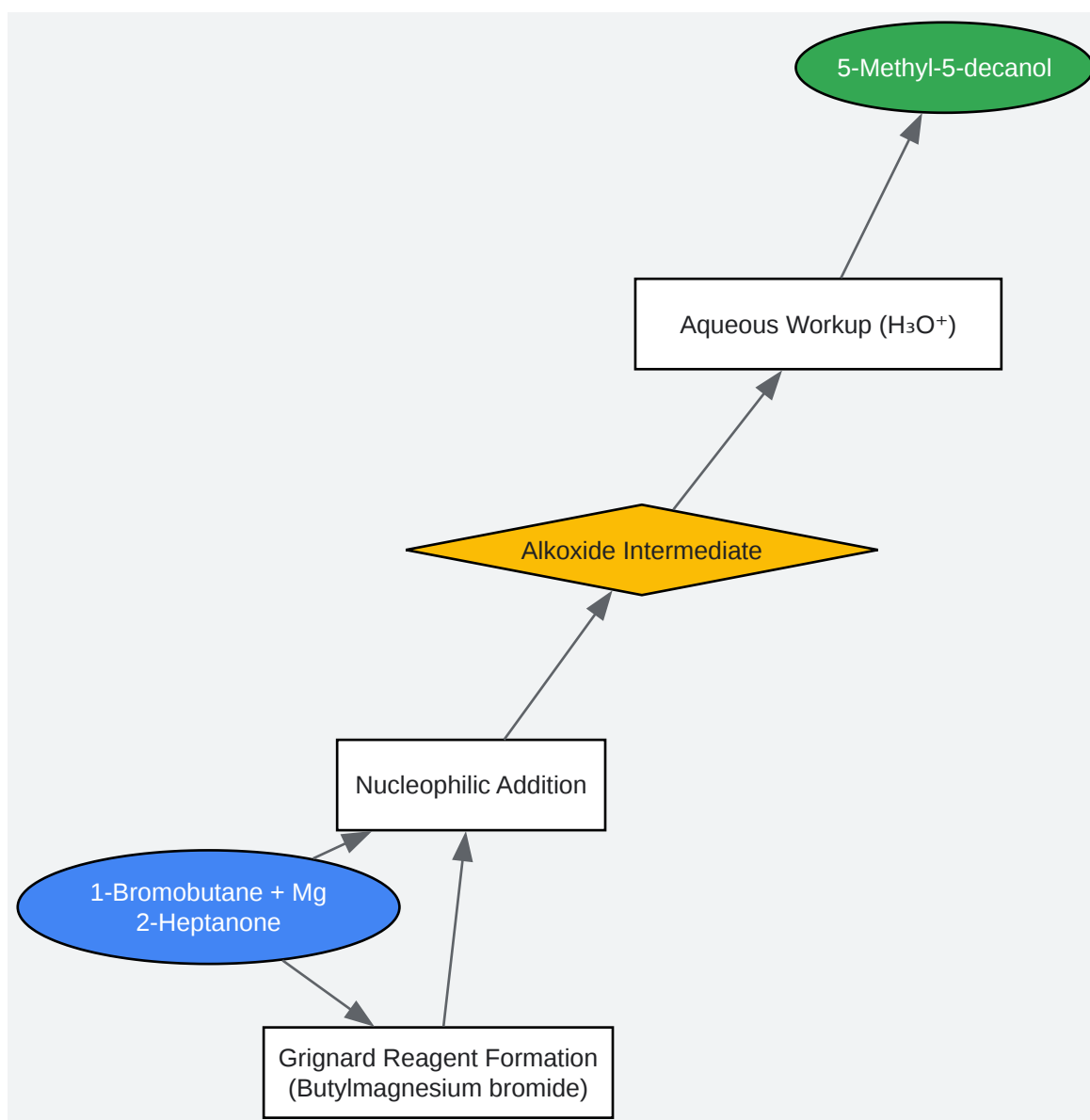
Isomer Name	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/cm³)	Structural Formula
n-Undecane	1120-21-4	196	-26	0.740	$\text{CH}_3(\text{CH}_2)_9\text{CH}_3$
2-Methyldecane	6975-98-0	189.3	-	0.737	$\text{CH}_3\text{CH}(\text{CH}_3)(\text{CH}_2)_7\text{CH}_3$
3-Methyldecane	13151-34-3	188.1 - 189.1	-92.9	0.742	$\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)(\text{CH}_2)_6\text{CH}_3$
4-Methyldecane	2847-72-5	188.7	-	0.741	$\text{CH}_3(\text{CH}_2)_2\text{CH}(\text{CH}_3)(\text{CH}_2)_5\text{CH}_3$
5-Methyldecane	13151-35-4	186.1	-57.06 (est.)	0.742	$\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{CH}_3)(\text{CH}_2)_4\text{CH}_3$
2,2-Dimethylnonane	17301-99-4	180.5	-	0.743	$(\text{CH}_3)_3\text{C}(\text{CH}_2)_6\text{CH}_3$
3,3-Dimethylnonane	4110-44-5	185.7	-	0.756	$\text{CH}_3\text{CH}_2\text{C}(\text{CH}_3)_2(\text{CH}_2)_5\text{CH}_3$
4,4-Dimethylnonane	17302-18-0	186	-	0.757	$\text{CH}_3(\text{CH}_2)_2\text{C}(\text{CH}_3)_2(\text{CH}_2)_4\text{CH}_3$
2,3-Dimethylnonane	2884-06-2	186	-57.06 (est.)	0.7438	$\text{CH}_3\text{CH}(\text{CH}_3)\text{CH}(\text{CH}_3)(\text{CH}_2)_5\text{CH}_3$

Experimental Protocols

Synthesis of Branched Undecane Isomers (General Approach)

The synthesis of specific branched alkanes often involves the construction of the carbon skeleton through carbon-carbon bond-forming reactions, followed by the removal of functional groups. A common strategy is the Grignard reaction.

Example: Synthesis of 5-Methyl-5-decanol (a precursor to a branched undecane isomer)



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Caption: Grignard Synthesis Workflow.

Methodology:

- **Grignard Reagent Preparation:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, magnesium turnings are placed. Anhydrous diethyl ether is added, followed by a small crystal of iodine to initiate the reaction. 1-Bromobutane is then added dropwise from the dropping funnel to maintain a gentle reflux. The reaction mixture is stirred until the magnesium is consumed.
- **Reaction with Ketone:** The Grignard reagent is cooled in an ice bath, and a solution of 2-heptanone in anhydrous diethyl ether is added dropwise with stirring. After the addition is complete, the reaction mixture is stirred at room temperature for several hours.
- **Work-up:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure to yield the crude 5-methyl-5-decanol.
- **Reduction to Alkane:** The tertiary alcohol can be converted to the corresponding alkane via a two-step process involving dehydration to an alkene followed by catalytic hydrogenation.

Characterization of Undecane Isomers

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying the components of a mixture of undecane isomers.

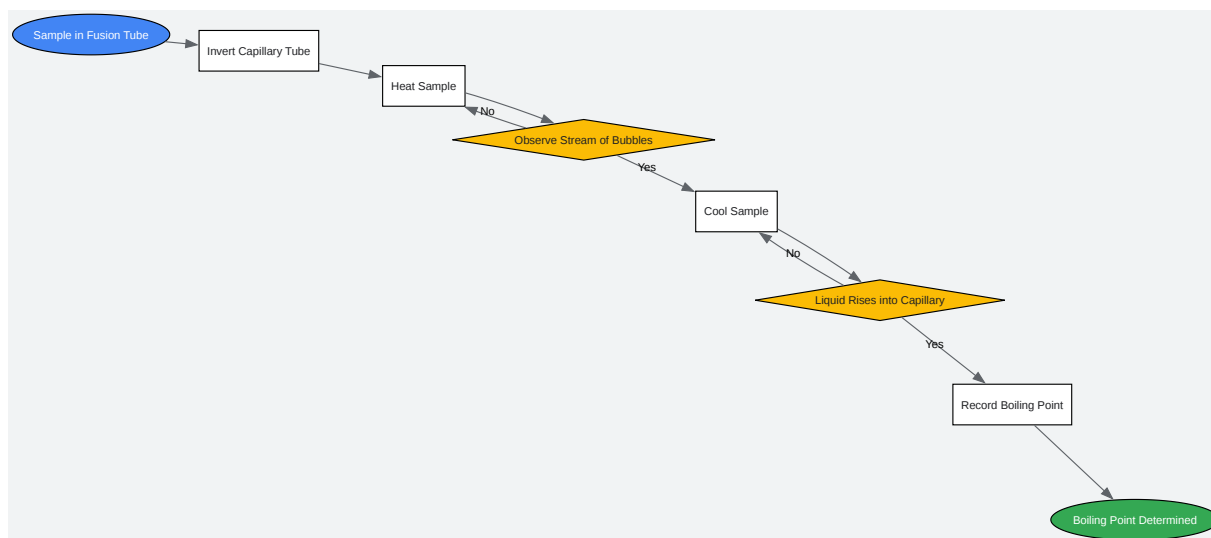
Methodology:

- **Sample Preparation:** A dilute solution of the undecane isomer mixture is prepared in a volatile solvent such as hexane.
- **Instrumentation:** A gas chromatograph equipped with a capillary column (e.g., a nonpolar stationary phase like dimethylpolysiloxane) is coupled to a mass spectrometer.
- **GC Conditions:**

- Injector Temperature: 250 °C
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: An initial temperature of 50 °C is held for 2 minutes, then ramped to 200 °C at a rate of 5 °C/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-200.
- Data Analysis: The retention time of each peak in the chromatogram provides information about the boiling point of the isomer. The mass spectrum of each peak provides the molecular weight and a characteristic fragmentation pattern that can be used to elucidate the structure of the isomer. Branched alkanes often show characteristic fragmentation patterns resulting from cleavage at the branch points.

Boiling Point Determination (Micro-method)

The boiling point is a key physical property for characterizing a liquid sample.



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Caption: Boiling Point Determination Workflow.

Methodology:

- A small amount of the liquid undecane isomer is placed in a fusion tube.
- A capillary tube, sealed at one end, is placed open-end down into the liquid.

- The fusion tube is attached to a thermometer and heated in a heating block or oil bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Conclusion

The 159 structural isomers of undecane represent a significant challenge in terms of complete synthesis and characterization. However, by understanding the principles of IUPAC nomenclature, the effects of branching on physicochemical properties, and the application of modern analytical techniques such as GC-MS, researchers can effectively identify and characterize these compounds. The experimental protocols outlined in this guide provide a foundation for the practical investigation of undecane isomers in various scientific and industrial applications.

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References

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